

# Personal protective equipment for handling 1,3-Dichloro-2-methylpropane

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## Compound of Interest

Compound Name: 1,3-Dichloro-2-methylpropane

Cat. No.: B1596176

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## Essential Safety and Handling Guide for 1,3-Dichloro-2-methylpropane

This guide provides critical safety protocols and logistical plans for handling **1,3-Dichloro-2-methylpropane** (CAS No. 616-19-3). Given the limited availability of specific safety data for this compound, the following recommendations are based on its known properties as a flammable, chlorinated hydrocarbon and data from structurally similar chemicals. Researchers, scientists, and drug development professionals must exercise extreme caution and consult the supplier-specific Safety Data Sheet (SDS) before handling this chemical.

### Chemical Properties and Hazards

**1,3-Dichloro-2-methylpropane** is a colorless, flammable liquid with a chloroform-like odor.<sup>[1]</sup> It is classified as a hazardous substance that can have adverse effects on human health and the environment.<sup>[1]</sup> Key known quantitative data is summarized below.

Property	Value
CAS Number	616-19-3
Molecular Formula	C <sub>4</sub> H <sub>8</sub> Cl <sub>2</sub>
Molecular Weight	127.01 g/mol
Flash Point	28°C
Boiling Point	122.28°C (estimate)
Vapor Pressure	9.15 mmHg at 25°C

## Personal Protective Equipment (PPE) Recommendations

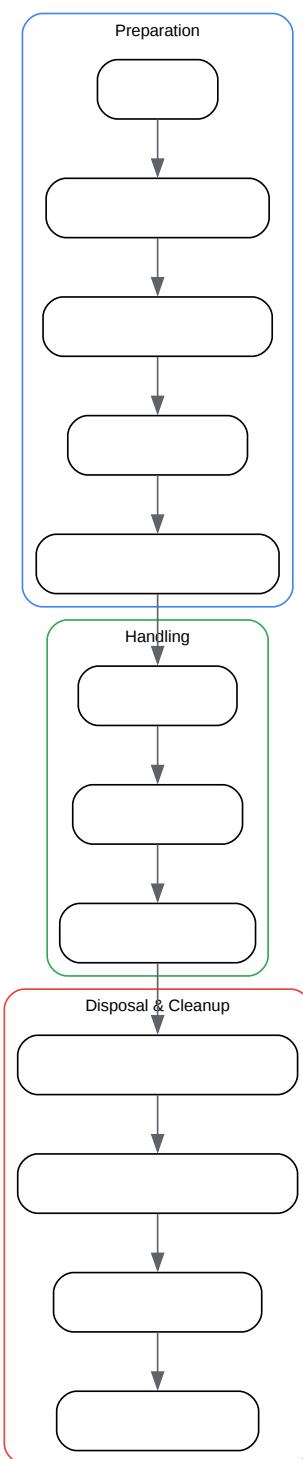
Proper selection and use of PPE are the primary defense against exposure to **1,3-Dichloro-2-methylpropane**. The following table outlines the recommended PPE based on general knowledge of handling chlorinated hydrocarbons. For handling a structurally similar compound, 1,2-Dichloro-2-propanol, Viton® or Viton®/Butyl laminate gloves are recommended for the highest level of protection, while standard nitrile and neoprene gloves offer poor to fair resistance.[\[2\]](#)

PPE Category	Specification	Rationale
Hand Protection	Viton® or Viton®/Butyl laminate gloves.	Provides the highest level of protection against chlorinated hydrocarbons. Avoid nitrile and neoprene for other than incidental contact. <a href="#">[2]</a>
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standards.	Protects against splashes and vapors. <a href="#">[2]</a>
Face Protection	Face shield worn over chemical splash goggles.	Recommended when handling larger quantities (>1 L) or when there is a significant risk of splashing. <a href="#">[2]</a>
Body Protection	Flame-resistant lab coat.	Protects against splashes of flammable liquid. A 100% cotton lab coat may be a suitable alternative for smaller quantities. <a href="#">[3]</a>
Footwear	Closed-toe, chemical-resistant shoes.	Prevents exposure from spills. <a href="#">[2]</a>
Respiratory Protection	Work in a certified chemical fume hood.	A fume hood is the primary engineering control to prevent the inhalation of vapors. <a href="#">[4]</a>

## Experimental Workflow for Handling 1,3-Dichloro-2-methylpropane

The following diagram outlines the necessary steps for the safe handling of **1,3-Dichloro-2-methylpropane** in a laboratory setting. Adherence to this workflow is crucial to minimize risks.

## Experimental Workflow: Handling 1,3-Dichloro-2-methylpropane

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Caption: Workflow for the safe handling of **1,3-Dichloro-2-methylpropane**.

## Operational Plan

### Pre-Handling Preparations

- Review Safety Data Sheet (SDS): Always consult the most recent SDS for **1,3-Dichloro-2-methylpropane** provided by your supplier before beginning any work.
- Verify Fume Hood Functionality: Ensure the chemical fume hood is operational and the sash is at the appropriate working height.[\[4\]](#)
- Assemble all Materials: Gather all necessary equipment, including the chemical, glassware, and designated waste containers, and place them inside the fume hood.[\[4\]](#)
- Don Appropriate PPE: Put on all required PPE as specified in the table above.
- Prepare for Emergencies: Locate the nearest eyewash station, safety shower, and fire extinguisher. Ensure a spill kit appropriate for flammable chlorinated hydrocarbons is readily accessible.[\[2\]](#)

### Handling Procedures

- Work in a Ventilated Area: All work with **1,3-Dichloro-2-methylpropane** must be conducted in a certified chemical fume hood to prevent the accumulation of flammable and potentially toxic vapors.[\[3\]](#)
- Grounding and Bonding: When transferring from large containers (>4 L), ensure containers are properly bonded and grounded to prevent static discharge, which can be an ignition source.[\[4\]](#)
- Avoid Ignition Sources: Keep the work area free of open flames, hot surfaces, and other potential sources of ignition.[\[3\]](#)[\[5\]](#) Use spark-free tools and explosion-proof equipment where necessary.[\[6\]](#)
- Container Handling: Keep containers tightly closed when not in use.[\[3\]](#) Use bottle carriers for transporting glass containers.[\[4\]](#)

### Post-Handling and Cleanup

- PPE Removal: Remove gloves and lab coat before leaving the work area. Dispose of disposable gloves as hazardous waste.[2]
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical.[2]
- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical.

## Disposal Plan

Proper disposal of **1,3-Dichloro-2-methylpropane** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Designated Waste Container: Collect all **1,3-Dichloro-2-methylpropane** waste in a designated, properly labeled hazardous waste container.[2] The container should be made of a chemically resistant material and have a secure, tight-fitting lid.
- Contaminated Materials: Any materials that come into contact with **1,3-Dichloro-2-methylpropane**, such as pipette tips, wipes, and disposable gloves, must also be disposed of as hazardous waste in a sealed, labeled container.[2]
- Waste Disposal Method: Chlorinated hydrocarbon waste should be disposed of through a licensed hazardous waste disposal company.[7][8] Incineration at high temperatures is a common and effective method for the complete destruction of such compounds.[7][9][10] Do not dispose of this chemical down the drain or in regular trash.
- Temporary Storage: Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.[2]

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